

Preliminary Efficacy of JA310 in Cancer Cell Lines: A Technical Overview

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Compound of Interest

Compound Name: JA310

Cat. No.: B10862171

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This technical guide provides a summary of the preliminary in vitro data on **JA310**, a novel and highly selective inhibitor of Mammalian Sterile 20-like Kinase 3 (MST3). The information presented herein is based on publicly available scientific literature and is intended to provide a foundational understanding of **JA310**'s potential as an anti-cancer agent.

Core Compound Activity

JA310 has been identified as a potent and selective chemical probe for MST3. The primary quantitative data available pertains to its cellular potency and selectivity, as determined by a NanoBRET Target Engagement Intracellular Kinase Assay.

Target	Metric	Value	Reference
MST3	Cellular EC50	106 nM	[1]
MST4	Cellular EC50	1.4 μ M	[1]

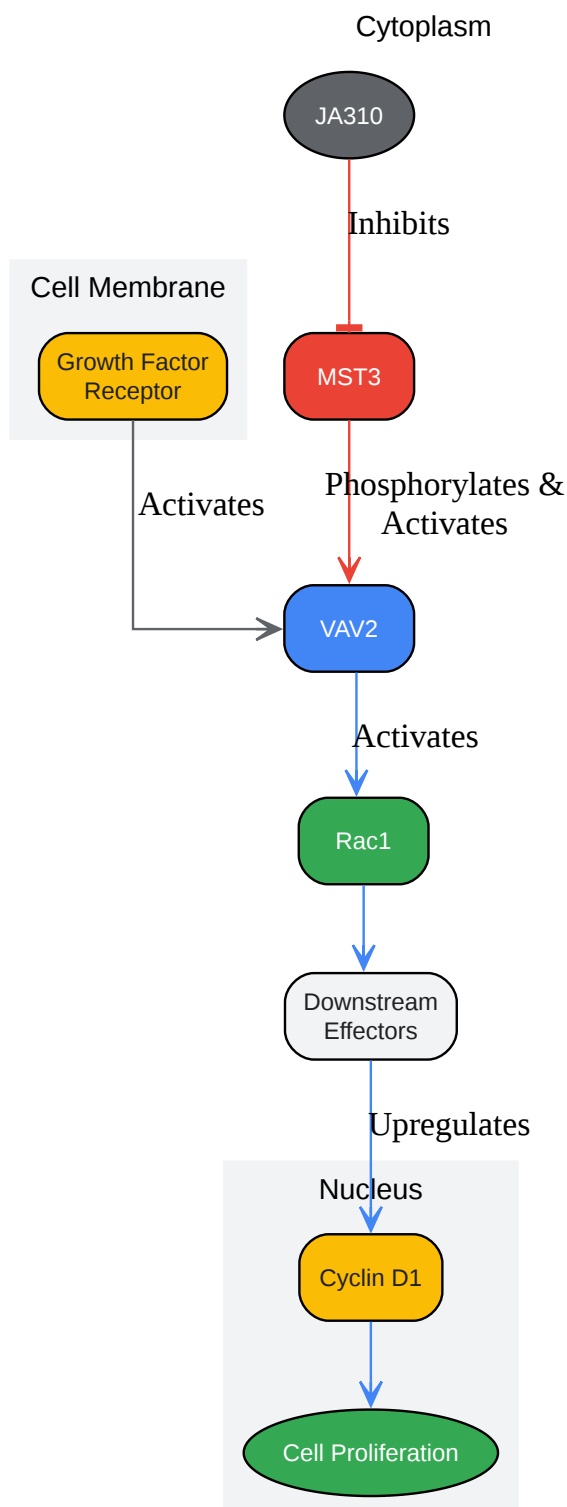
The Role of MST3 in Cancer Signaling

MST3, a member of the germinal center kinase (GCK) family, is implicated in various cellular processes that are often dysregulated in cancer, including cell proliferation, apoptosis, and migration.[2][3] Emerging evidence suggests that MST3 can play a pro-tumorigenic role in

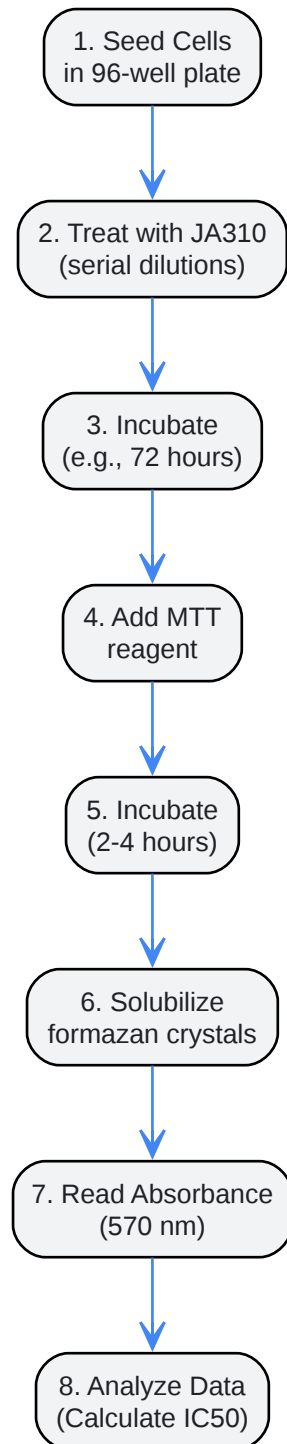
certain contexts. For instance, in breast cancer, MST3 has been shown to promote proliferation and tumorigenicity through the VAV2/Rac1 signaling axis, leading to the upregulation of cyclin D1.[2] Conversely, MST3 has also been linked to the induction of apoptosis through both caspase-dependent and -independent pathways, suggesting a complex and context-dependent role in cancer biology.[4][5][6]

Below is a diagram illustrating a potential signaling pathway involving MST3 in the context of cancer cell proliferation.

Potential MST3 Pro-Proliferative Signaling Pathway



MTT Cell Viability Assay Workflow



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